

# Allyl(chloromethyl)dimethylsilane safety data sheet and handling precautions

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## Compound of Interest

Compound Name: Allyl(chloromethyl)dimethylsilane

Cat. No.: B1268312

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## Allyl(chloromethyl)dimethylsilane: A Technical Guide for Researchers

An in-depth guide on the safe handling, properties, and synthetic applications of **Allyl(chloromethyl)dimethylsilane** for professionals in research and drug development.

### Introduction

**Allyl(chloromethyl)dimethylsilane** is a versatile organosilane reagent with the chemical formula  $C_6H_{13}ClSi$ .<sup>[1]</sup> It serves as a valuable chemical intermediate in various organic synthesis applications.<sup>[1][2]</sup> Its bifunctional nature, featuring both a reactive allyl group and a chloromethyl group, allows for a range of chemical transformations, making it a useful building block for the synthesis of more complex molecules and organosilicon polymers.<sup>[2]</sup> This guide provides comprehensive safety data, handling precautions, and an overview of its applications in synthetic chemistry, tailored for researchers and professionals in the field.

### Safety and Hazard Information

**Allyl(chloromethyl)dimethylsilane** is classified as a flammable liquid and can cause serious eye irritation.<sup>[3][4]</sup> It is crucial to handle this compound with appropriate safety measures in a well-ventilated area.

### Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C <sub>6</sub> H <sub>13</sub> ClSi	[1]
Molecular Weight	148.70 g/mol	
Appearance	Liquid	[1]
Boiling Point	141.5±15.0 °C at 760 mmHg	
Flash Point	27 °C / 80.6 °F	[4]
Density	0.9±0.1 g/cm <sup>3</sup>	
Vapor Pressure	7.3±0.3 mmHg at 25°C	
Refractive Index	1.422	

## Hazard Identification

Hazard Class	GHS Classification	Signal Word	Hazard Statement
Flammable Liquid	Category 3	Warning	H226: Flammable liquid and vapor[3]
Eye Irritation	Category 2A	Warning	H319: Causes serious eye irritation[3][4]
Skin Corrosion/Irritation	Category 2	Warning	Causes skin irritation[4]

## First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Remove victim to fresh air and keep at rest in a position comfortable for breathing. Seek medical advice if you feel unwell.[3]
Skin Contact	Wash with plenty of soap and water. Get medical advice/attention.[3]
Eye Contact	Immediately flush eyes thoroughly with water for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Get medical advice/attention.[3]
Ingestion	Never give anything by mouth to an unconscious person. Get medical advice/attention.[3]

## Handling and Storage Precautions

Proper handling and storage are essential to ensure safety and maintain the integrity of **Allyl(chloromethyl)dimethylsilane**.

## Personal Protective Equipment (PPE)

PPE Type	Recommendation
Eye Protection	Chemical goggles. Contact lenses should not be worn.[3]
Hand Protection	Neoprene or nitrile rubber gloves.[3]
Skin and Body Protection	Wear suitable protective clothing.[3]
Respiratory Protection	Recommended where exposure through inhalation may occur. A NIOSH-certified combination organic vapor/acid gas (yellow cartridge) respirator is suggested.[3]

## Handling Procedures

- Avoid all eye and skin contact and do not breathe vapor and mist.[\[3\]](#)
- Use in a well-ventilated area.[\[3\]](#)
- Ground/bond container and receiving equipment to prevent static discharge.[\[3\]](#)
- Use only non-sparking tools.[\[3\]](#)
- Keep away from heat, sparks, open flames, and hot surfaces.[\[3\]](#)
- Handle empty containers with care as residual vapors are flammable.[\[3\]](#)

## Storage Conditions

- Keep container tightly closed.[\[1\]](#)
- Store in a cool, well-ventilated place away from heat.[\[1\]](#)
- Stable in sealed containers stored under a dry inert atmosphere.[\[3\]](#)
- Incompatible with oxidizing agents.[\[3\]](#)

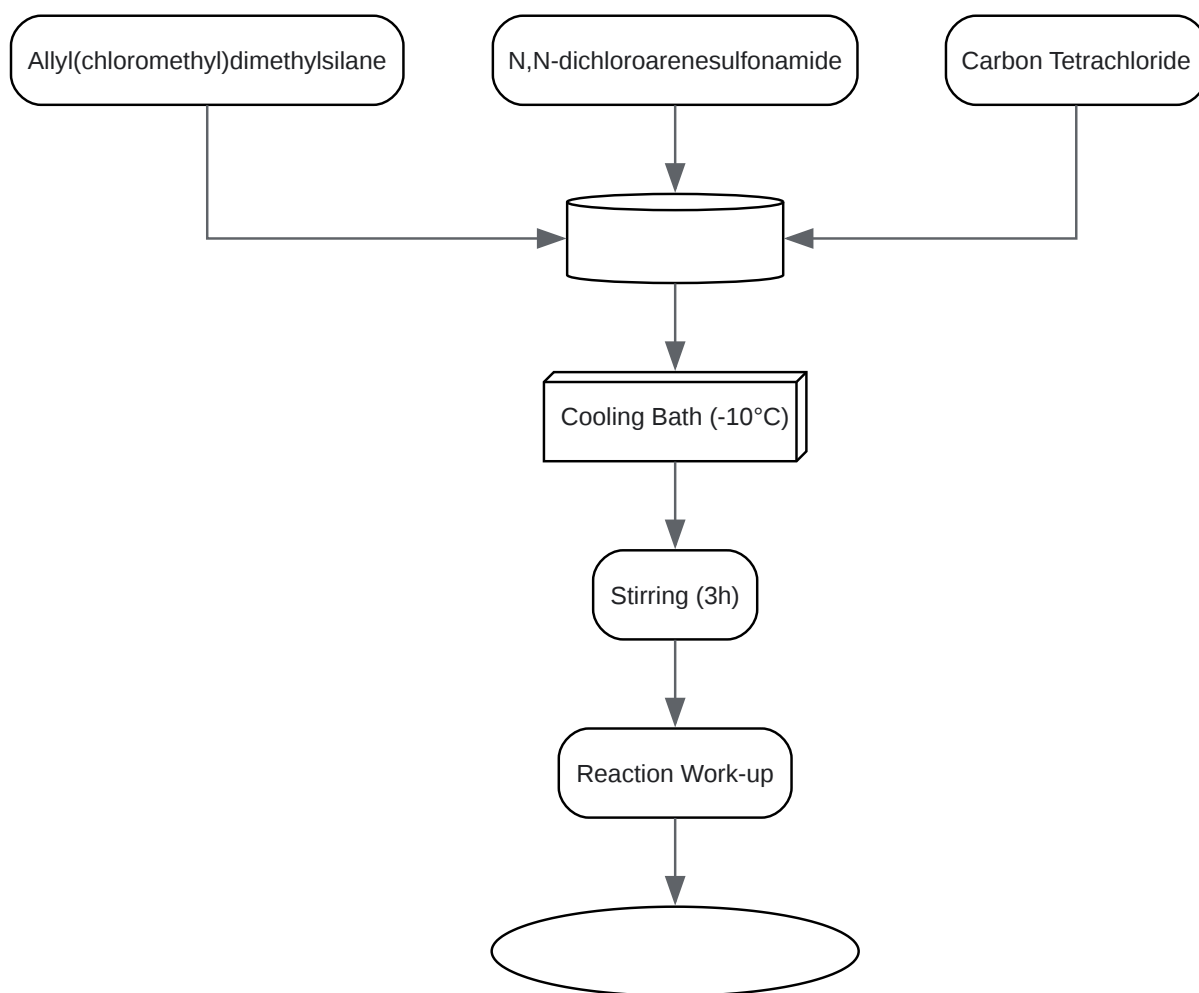
## Experimental Applications and Protocols

**Allyl(chloromethyl)dimethylsilane** is utilized in a variety of organic synthesis reactions. The following sections outline some key applications and provide generalized experimental protocols.

### Chloroamination Reactions

**Allyl(chloromethyl)dimethylsilane** reacts with N,N-dichloroarenesulfonamides to yield chloroamination products. This reaction is typically carried out in a chlorinated solvent at low temperatures.

Experimental Workflow for Chloroamination



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Caption: Workflow for the chloroamination of **Allyl(chloromethyl)dimethylsilane**.

Protocol:

- In a flame-dried reaction vessel under an inert atmosphere, dissolve **Allyl(chloromethyl)dimethylsilane** in carbon tetrachloride.
- Cool the solution to -10°C using a cooling bath.
- Slowly add a solution of the N,N-dichloroarenesulfonamide in carbon tetrachloride to the cooled solution while stirring.

- Maintain the reaction mixture at -10°C and continue stirring for approximately 3 hours.
- Monitor the reaction progress by techniques such as  $^1\text{H}$  NMR spectroscopy, observing the disappearance of the allylic proton signals.
- Upon completion, the reaction is quenched and worked up using standard laboratory procedures to isolate the chloroamination product.

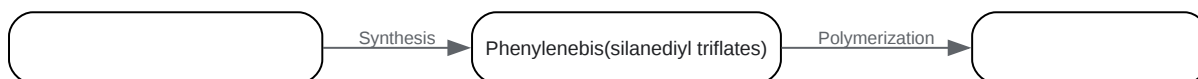
## Silylation Agent

This compound can be used as a silylating agent to introduce a dimethylsilyl group onto various substrates, which can alter their chemical properties like solubility and reactivity.

## Precursor for Organosilicon Polymers

**Allyl(chloromethyl)dimethylsilane** serves as a precursor in the synthesis of functional molecules like phenylenebis(silanediy l triflates), which are key synthons for creating organosilicon polymers.[2]

Logical Relationship for Polymer Synthesis



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Caption: Role of **Allyl(chloromethyl)dimethylsilane** in organosilicon polymer synthesis.

## Fire Fighting and Accidental Release Measures

### Fire Fighting Measures

- Suitable Extinguishing Media: Water spray, foam, carbon dioxide, or dry chemical.[3]
- Firefighting Instructions: Exercise caution when fighting any chemical fire. Use a water spray to cool exposed surfaces.[3]

- Protective Equipment: Do not enter the fire area without proper protective equipment, including respiratory protection.[3]
- Hazards: Flammable liquid and vapor. Irritating fumes and organic acid vapors may develop when the material is exposed to water or open flame.[3]

## Accidental Release Measures

- Personal Precautions: Eliminate all possible sources of ignition. Evacuate unnecessary personnel.[3]
- Protective Equipment: Equip cleanup crew with proper protection.[3]
- Environmental Precautions: Prevent entry to sewers and public waters.[3]
- Containment and Cleaning: Contain any spills with dikes or absorbents. Clean up spills as soon as possible, using an absorbent material to collect it. Use only non-sparking tools for cleanup.[1]

## Conclusion

**Allyl(chloromethyl)dimethylsilane** is a valuable reagent for chemical synthesis, but its hazardous properties necessitate careful handling and adherence to strict safety protocols. This guide provides a comprehensive overview for researchers and professionals, enabling its safe and effective use in the laboratory. By understanding its properties and reactivity, scientists can leverage this compound for the development of novel molecules and materials.

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